

Essential Safety and Operational Guide for 2-Methoxyphenylboronic Acid

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Compound of Interest

Compound Name: 2-Methoxyphenylboronic acid

Cat. No.: B135780

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This guide provides immediate and essential safety protocols, personal protective equipment (PPE) requirements, and operational procedures for the handling and disposal of **2-Methoxyphenylboronic acid** (CAS No. 5720-06-9). It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Chemical Identifier and Properties:

Property	Value
Chemical Name	2-Methoxyphenylboronic acid
Synonyms	2-Methoxybenzeneboronic acid, o-Anisylboronic acid
CAS Number	5720-06-9[1]
Molecular Formula	$\text{CH}_3\text{OC}_6\text{H}_4\text{B}(\text{OH})_2$
Molecular Weight	151.96 g/mol [1]
Appearance	Off-white to white solid[2]
Melting Point	105-110 °C

Hazard Identification and First Aid:

2-Methoxyphenylboronic acid is classified as an irritant. It can cause skin, eye, and respiratory tract irritation.[2][3][4] Ingestion may lead to gastrointestinal irritation.[2]

Exposure Route	Symptoms	First Aid Measures
Inhalation	Respiratory tract irritation.[2]	Remove to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[2][4]
Skin Contact	Skin irritation.[2][3]	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing.[2] Seek medical advice if irritation occurs.[3][4]
Eye Contact	Serious eye irritation.[2][3]	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[2] Seek medical attention.[2][3]
Ingestion	Gastrointestinal irritation with nausea, vomiting, and diarrhea.[2]	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and have them drink 2-4 cupfuls of water or milk.[2] Seek immediate medical attention.[2]

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **2-Methoxyphenylboronic acid** to minimize exposure and ensure personal safety.[5]

Area of Protection	Required PPE	Specifications and Remarks
Eye and Face Protection	Safety glasses with side-shields or chemical safety goggles.[2][5]	Must comply with OSHA 29 CFR 1910.133 or European Standard EN166.[2]
Hand Protection	Chemical-resistant gloves (e.g., nitrile or neoprene).[4][6]	Inspect gloves for integrity before each use. Dispose of contaminated gloves after use.[4]
Body Protection	Laboratory coat.	Should be worn at all times and be properly fastened.
Respiratory Protection	A NIOSH-approved respirator (e.g., N95 dust mask) may be required if ventilation is inadequate or for spill cleanup to avoid inhaling dust.[5]	Follow OSHA respirator regulations in 29 CFR 1910.134 or European Standard EN 149.[2]

Operational Plan for Safe Handling

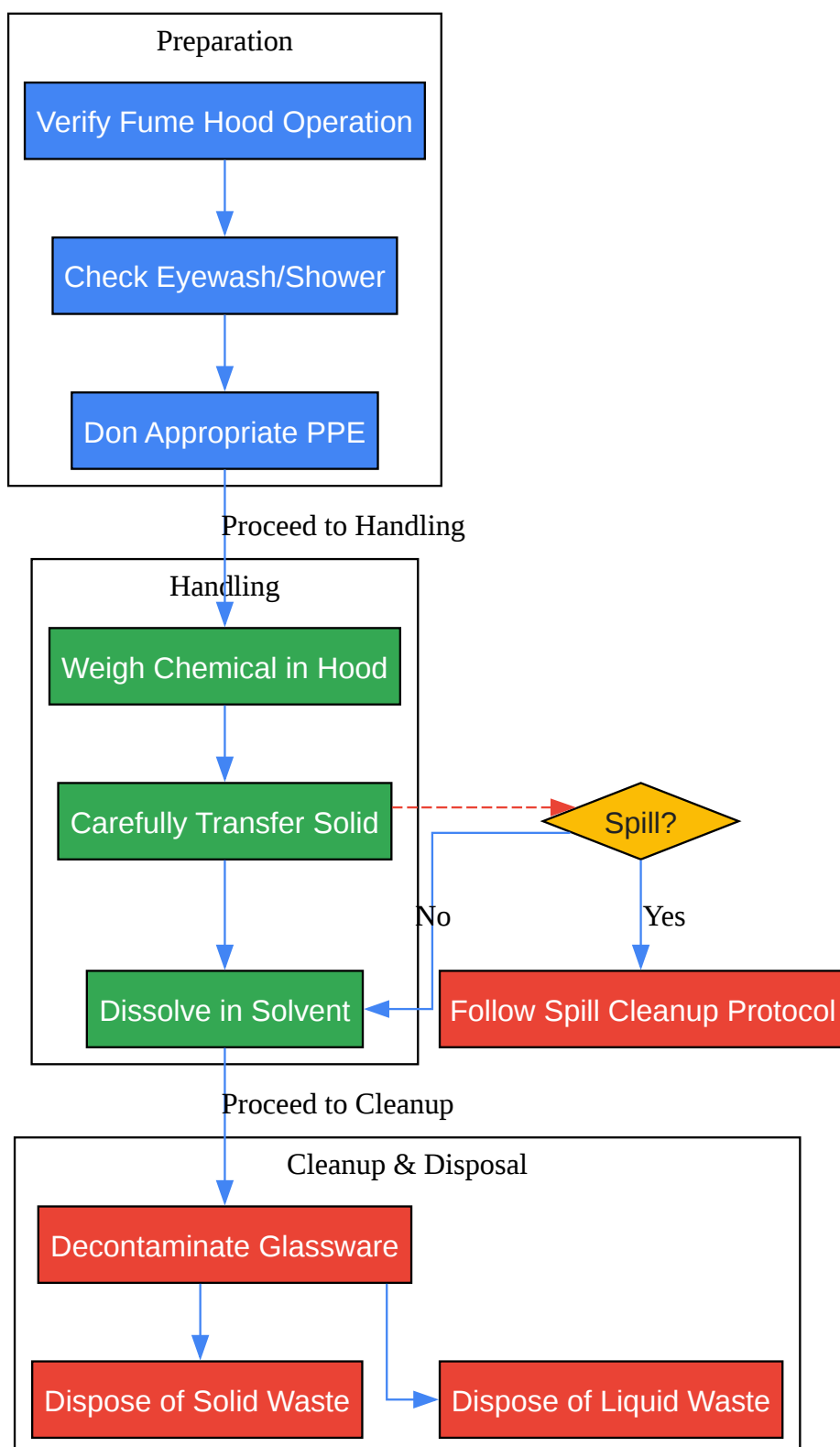
A systematic approach is crucial for safely handling **2-Methoxyphenylboronic acid** in a laboratory setting.

Preparation and Engineering Controls:

- Ventilation: Always handle **2-Methoxyphenylboronic acid** in a well-ventilated area, preferably within a chemical fume hood, to keep airborne concentrations low.[2]
- Emergency Equipment: Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.[2][7]
- Work Area: Keep the work area clean and free of clutter. Remove all non-essential items.

Step-by-Step Handling Protocol:

- Don PPE: Before handling the chemical, put on all required personal protective equipment as detailed in the table above.
- Weighing:
 - Perform weighing operations in a fume hood or a ventilated balance enclosure to minimize dust inhalation.
 - Use a clean, dry spatula and weighing paper or a weighing boat.
 - Avoid creating dust clouds. If dust is generated, gently clean the area with a damp paper towel (to be disposed of as chemical waste).
- Transferring:
 - When transferring the solid, do so carefully to prevent spillage.
 - If transferring to a reaction vessel, use a powder funnel.
- Dissolving:
 - Add the solid **2-Methoxyphenylboronic acid** to the solvent slowly while stirring.
 - Be aware of any potential exothermic reactions, although none are specifically noted for dissolution in common laboratory solvents.



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Caption: Workflow for handling **2-Methoxyphenylboronic acid**.

Disposal Plan

Proper disposal of **2-Methoxyphenylboronic acid** and associated materials is critical to prevent environmental contamination and adhere to regulations.

Waste Segregation and Collection:

- **Waste Containers:** Use separate, clearly labeled, and sealable containers for solid and liquid waste containing **2-Methoxyphenylboronic acid**.[\[6\]](#)
- **Labeling:** All waste containers must be labeled as "Hazardous Waste" and include the full chemical name.[\[6\]](#)
- **Solid Waste:** Dispose of all contaminated solid materials, including gloves, weighing papers, and absorbent pads, in the designated solid hazardous waste container.[\[6\]](#)
- **Liquid Waste:** Unused solutions of **2-Methoxyphenylboronic acid** and rinsates from decontamination should be collected in a designated liquid hazardous waste container. Do not dispose of it down the drain.[\[6\]](#)

Spill Management:

- **Small Spills (within a fume hood):**
 - Ensure proper PPE is worn.
 - Gently sweep or vacuum up the spilled solid, avoiding dust generation.[\[2\]](#)
 - Place the collected material and any contaminated cleaning materials into a sealed bag and then into the solid hazardous waste container.[\[6\]](#)
 - Wipe the area with a damp cloth. The cloth should also be disposed of as solid hazardous waste.
- **Large Spills or Spills Outside a Fume Hood:**
 - Evacuate the immediate area.[\[6\]](#)

- Alert laboratory personnel and contact your institution's Environmental Health and Safety (EHS) office.[6]
- Prevent entry into the affected area until it has been deemed safe by trained personnel.[6]

Decontamination:

- Glassware and Equipment:
 - Rinse glassware and equipment that have been in contact with **2-Methoxyphenylboronic acid** with a suitable solvent (e.g., the solvent used in the procedure).
 - Collect the initial rinsate as liquid hazardous waste.
 - Wash the glassware with soap and water.
- Container Disposal: Do not reuse empty containers. Triple rinse the container with an appropriate solvent, collecting the rinsate as hazardous waste. Puncture and dispose of the container in accordance with local and institutional regulations.[5]

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